

Application Notes: Preparation and Use of c-Fms-IN-1 Stock Solution

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Compound of Interest		
Compound Name:	c-Fms-IN-1	
Cat. No.:	B2436168	Get Quote

Introduction

c-Fms, also known as Colony-Stimulating Factor 1 Receptor (CSF1R), is a receptor tyrosine kinase that plays a crucial role in the survival, proliferation, and differentiation of myeloid cells, including macrophages and their precursors.[1][2][3] The receptor is activated by its ligands, Colony-Stimulating Factor 1 (CSF-1) and Interleukin-34 (IL-34).[1][3][4] Dysregulation of the c-Fms signaling pathway is implicated in various diseases, including cancer, autoimmune disorders, and neurodegenerative diseases.[2][3][4] **c-Fms-IN-1** is a potent and selective inhibitor of c-Fms kinase activity, making it a valuable tool for studying the biological functions of c-Fms and for potential therapeutic development.[5][6] These application notes provide detailed protocols for the preparation and handling of **c-Fms-IN-1** stock solutions for research applications.

Mechanism of Action

c-Fms-IN-1 specifically targets the tyrosine kinase activity of the c-Fms receptor.[6] Upon ligand binding, c-Fms dimerizes and undergoes autophosphorylation, initiating downstream signaling cascades such as the PI3K/Akt, JNK, and ERK1/2 pathways.[2][3] These pathways are essential for regulating gene expression related to cell survival and proliferation.[7] By inhibiting the kinase activity of c-Fms, **c-Fms-IN-1** blocks these downstream signaling events, thereby inhibiting the functions of myeloid cells.[6]

Data Presentation



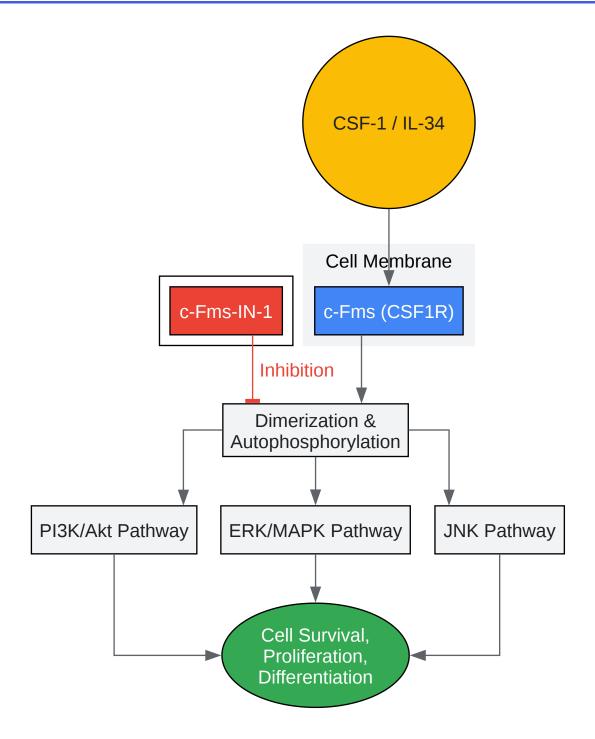
A summary of the key quantitative data for **c-Fms-IN-1** is presented in the table below.

Parameter	Value	Source
Target	c-Fms / CSF1R	[5][6]
IC50	0.0008 μM (8 nM)	[5]
Molecular Formula	C19H21N3O3	[8]
Molecular Weight	339.39 g/mol	[8]
Solubility (DMSO)	≥ 90 mg/mL (265.18 mM)	[8]
Storage (Powder)	-20°C for 3 years	[8][9]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	[5][10]

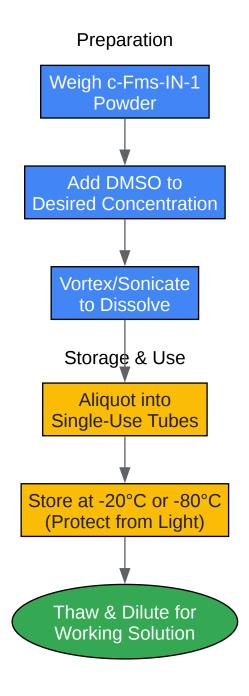
Visualizations

c-Fms Signaling Pathway Inhibition









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